

Technical Guide: Synthesis of 5-Chloro-3-Methylpyridazine Hydrochloride

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Compound of Interest

Compound Name: 5-chloro-3-methylpyridazine
hydrochloride

CAS No.: 2153472-96-7

Cat. No.: B6247043

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Executive Summary & Retrosynthetic Analysis

Target Molecule: **5-chloro-3-methylpyridazine Hydrochloride** CAS: 2153472-96-7 (Salt), 808773-40-2 (Free Base) Molecular Formula: C

H

CIN

· HCl Key Challenge: Regioselectivity. Direct chlorination of 3-methylpyridazine N-oxide typically yields the 6-chloro isomer. Therefore, a de novo ring construction or specific functionalization pathway is required.

Retrosynthetic Pathway

The most robust route utilizes the cyclocondensation of an acyclic precursor followed by dechlorohydroxylation (chlorination of a hydroxy group).

- Disconnection: C–Cl bond formation via POCl

- Precursor: 5-hydroxy-3-methylpyridazine (tautomer: 3-methylpyridazin-5(2H)-one).
- Ring Construction: Condensation of hydrazine with a 1,3-dielectrophile equivalent, specifically ethyl 2-(ethoxymethylene)acetoacetate (or related 1,3-dicarbonyl derivatives), followed by decarboxylation.

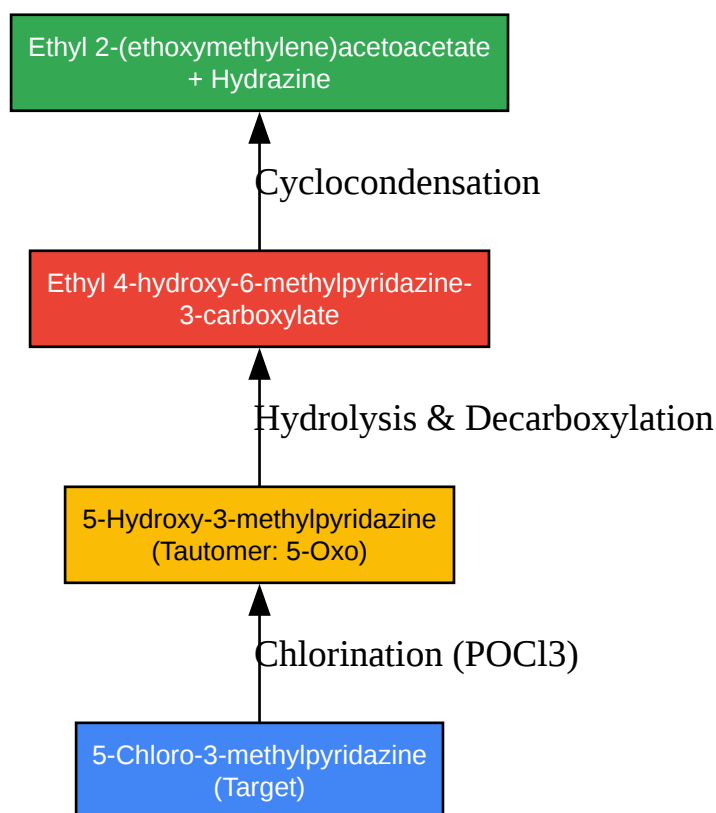


Figure 1: Retrosynthetic analysis of 5-chloro-3-methylpyridazine.

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Detailed Experimental Protocol

Phase 1: Synthesis of the Pyridazinone Core

Objective: Construct the pyridazine ring with the correct 3,5-substitution pattern. Reaction: Cyclocondensation of ethyl 2-(ethoxymethylene)acetoacetate with hydrazine hydrate.

Reagents & Materials:

Reagent	Equiv.	Role
Ethyl acetoacetate	1.0	Starting Material
Triethyl orthoformate	1.2	C1 Synthon
Acetic anhydride	2.0	Solvent/Catalyst
Hydrazine hydrate (80%)	1.1	Nitrogen Source

| Ethanol (Abs.) | Solvent | Reaction Medium [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Protocol:

- Formation of Enol Ether: Reflux ethyl acetoacetate with triethyl orthoformate and acetic anhydride for 4 hours. Distill off the volatile ethyl acetate/acetic acid byproduct to obtain ethyl 2-(ethoxymethylene)acetoacetate.
- Cyclization: Dissolve the crude enol ether in absolute ethanol (5 mL/g).
- Addition: Cool to 0°C. Add hydrazine hydrate dropwise over 30 minutes. The reaction is exothermic; maintain temperature <10°C to ensure regiocontrol.
- Reflux: Once addition is complete, warm to room temperature, then reflux for 3 hours.
- Isolation: Cool to 0°C. The intermediate ethyl 4-hydroxy-6-methylpyridazine-3-carboxylate (or isomer) precipitates. Filter and dry.[\[8\]](#)
- Decarboxylation: Suspend the ester in 6M HCl and reflux for 12 hours. The ester hydrolyzes and decarboxylates in situ.
- Workup: Neutralize with Na

CO

to pH 7. Extract with ethyl acetate (or isolate the precipitated solid if concentration allows).

- Product: 5-hydroxy-3-methylpyridazine (Solid).

Phase 2: Chlorination (Deoxychlorination)

Objective: Convert the 5-hydroxy group to the 5-chloro substituent. Mechanism: Nucleophilic aromatic substitution via a phosphoryl intermediate.

Reagents & Materials:

Reagent	Equiv.	Role
5-Hydroxy-3-methylpyridazine	1.0	Substrate

| Phosphorus Oxychloride (POCl

) | 5.0 | Chlorinating Agent/Solvent | | N,N-Dimethylaniline | 0.5 | Catalyst/Base |

Protocol:

- Setup: In a dry round-bottom flask equipped with a drying tube (CaCl), place 5-hydroxy-3-methylpyridazine.
- Addition: Carefully add POCl (excess serves as solvent). Add N,N-dimethylaniline dropwise.
- Reaction: Heat the mixture to 90–100°C for 3–5 hours. Monitor by TLC (System: EtOAc/Hexane 1:1) until the starting material disappears.
- Quenching (Critical Safety Step): Cool the reaction mixture to room temperature. Pour the mixture slowly onto crushed ice with vigorous stirring. Caution: Exothermic hydrolysis of POCl releases HCl gas.
- Extraction: Neutralize the aqueous phase with NH OH or NaHCO to pH 8. Extract with Dichloromethane (DCM) (3 x 50 mL).

- Drying: Dry combined organics over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purification: Purify the crude oil via flash column chromatography (Silica gel, Gradient: 10-30% EtOAc in Hexane) to yield 5-chloro-3-methylpyridazine as a pale yellow oil or low-melting solid.

Phase 3: Hydrochloride Salt Formation

Objective: Stabilize the free base for storage and usage.

Protocol:

- Dissolve the purified free base in anhydrous Diethyl Ether or 1,4-Dioxane (10 mL/g).
- Cool to 0°C .
- Bubble anhydrous HCl gas through the solution OR add 4M HCl in Dioxane dropwise.
- A white precipitate forms immediately.
- Stir for 30 minutes at 0°C .
- Filter the solid under nitrogen (hygroscopic). Wash with cold ether.
- Dry in a vacuum desiccator over P

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Mechanistic Insight & Troubleshooting

Reaction Mechanism (Chlorination)

The reaction proceeds via the activation of the tautomeric lactam (pyridazinone). The oxygen attacks the electrophilic phosphorus, creating a good leaving group (-O-POCl

). Chloride ion then attacks the ring at position 5, restoring aromaticity and expelling the phosphate species.

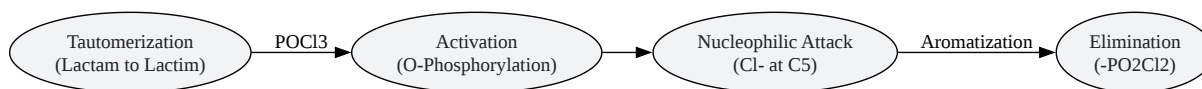


Figure 2: Mechanistic pathway of deoxychlorination.

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Troubleshooting Guide

Issue	Probable Cause	Solution
Low Yield in Phase 1	Exotherm during hydrazine addition caused decomposition.	Maintain T < 10°C strictly during addition.
Isomer Mixture	Wrong starting material (e.g., methyl acetoacetate without orthoformate).	Ensure formation of enol ether before hydrazine addition.
Incomplete Chlorination	Old POCl (hydrolyzed).	Distill POCl before use or use a fresh bottle.
Black Tar in Phase 2	Overheating or lack of solvent.	Do not exceed 100°C; ensure adequate stirring.

Safety & Scalability

- POCl

: Highly corrosive and reacts violently with water. All glassware must be oven-dried. Quenching must be done on ice with proper ventilation (fume hood).

- Hydrazine: Carcinogenic and toxic. Use gloves and handle in a closed system if possible.

- Scalability: The decarboxylation step (Phase 1, Step 6) is the bottleneck due to volume efficiency. For kilo-scale, continuous flow reactors for the cyclization step are recommended.

References

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